

TMX-2172 In Vitro Assay Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Abstract

TMX-2172 is a potent and selective dual degrader of Cyclin-Dependent Kinase 2 (CDK2) and Cyclin-Dependent Kinase 5 (CDK5).[1][2][3] As a heterobifunctional Proteolysis Targeting Chimera (PROTAC), TMX-2172 recruits the E3 ubiquitin ligase Cereblon (CRBN) to induce the ubiquitination and subsequent proteasomal degradation of its target proteins.[1] This targeted protein degradation offers high selectivity for CDK2 and CDK5 over other kinases, including the closely related CDK1, CDK4, and CDK6, thus minimizing off-target effects that are common with traditional kinase inhibitors.[1][3][4] These application notes provide detailed protocols for in vitro assays to characterize the activity of TMX-2172, including its anti-proliferative effects and its ability to induce target protein degradation in cancer cell lines.

Quantitative Data Summary

The following table summarizes the key in vitro potencies of **TMX-2172** from biochemical and cell-based assays.



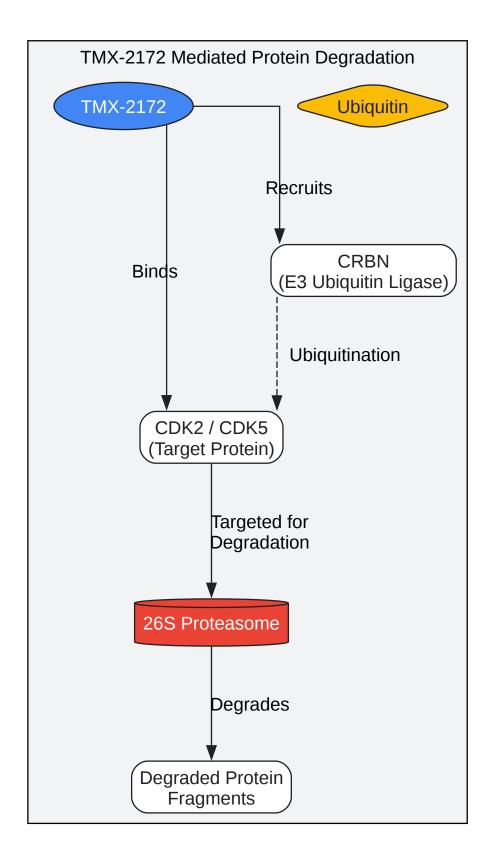
Assay Type	Target/Cell Line	Parameter	Value (nM)
Biochemical Assay	CDK2/cyclin A	IC50	6.5
CDK5/p25	IC50	6.8	
Cell-Based Assay	OVCAR8	Anti-proliferative IC50	33.1
Jurkat	Cellular CRBN Engagement IC50	46.9	

Table 1: Summary of TMX-2172 in vitro activity. Data compiled from multiple sources.[3][5]

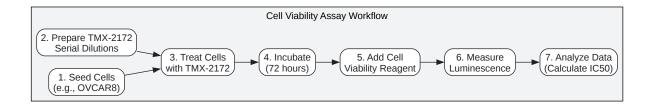
Signaling Pathway

TMX-2172 functions as a PROTAC to induce the degradation of CDK2 and CDK5. It is composed of a ligand that binds to CDK2/5, a linker, and a ligand that recruits the E3 ubiquitin ligase, Cereblon (CRBN). By bringing the target protein and the E3 ligase into close proximity, **TMX-2172** facilitates the transfer of ubiquitin from the E3 ligase to the target protein. Polyubiquitination marks the target protein for recognition and degradation by the 26S proteasome.









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References

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